

what is the CAS number for Methyl 4-methoxyacetoacetate

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Compound of Interest

Compound Name: Methyl 4-methoxyacetoacetate

Cat. No.: B150995

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An In-depth Technical Guide to **Methyl 4-methoxyacetoacetate**

For Researchers, Scientists, and Drug Development Professionals

Introduction

Methyl 4-methoxyacetoacetate is a versatile chemical intermediate with significant applications in the pharmaceutical and chemical industries.[1] Its unique molecular structure, featuring ester, ketone, and ether functional groups, makes it a valuable building block for the synthesis of complex organic molecules.[1] Notably, it serves as a crucial precursor in the production of several active pharmaceutical ingredients (APIs), including the antiretroviral drug Dolutegravir.[2] This guide provides a comprehensive overview of **Methyl 4-methoxyacetoacetate**, including its chemical and physical properties, detailed experimental protocols for its synthesis, and its role in significant chemical transformations.

Chemical and Physical Properties

The fundamental properties of **Methyl 4-methoxyacetoacetate** are summarized in the tables below, providing a ready reference for laboratory and research applications.

Table 1: Identifiers and General Properties

Property	Value	Reference
CAS Number	41051-15-4	[3] [4] [5] [6]
IUPAC Name	methyl 4-methoxy-3-oxobutanoate	[3]
Molecular Formula	C ₆ H ₁₀ O ₄	[3] [5] [7]
Molecular Weight	146.14 g/mol	[3] [5] [6]
Appearance	Colorless to pale yellow liquid	[4] [7]
Form	Liquid	[6]

Table 2: Physical Properties

Property	Value	Reference
Boiling Point	89 °C at 8.5 mmHg	[4] [6]
Density	1.129 g/mL at 25 °C	[4] [6]
Refractive Index	n _{20/D} 1.431	[4] [6]
Flash Point	87 °C (closed cup)	[6]
Solubility	Highly soluble in polar organic solvents, slightly soluble in water	[1]

Table 3: Spectroscopic Data

Technique	Data Available	Reference
¹ H NMR	Spectrum available	[3] [8]
¹³ C NMR	Spectrum available	[3]
Mass Spectrometry (GC-MS)	Data available	[3]
Infrared Spectroscopy (FTIR)	Spectrum available	[3] [9]

Experimental Protocols

The most common method for the synthesis of **Methyl 4-methoxyacetoacetate** involves the nucleophilic substitution of methyl 4-chloroacetoacetate with a methoxide source.^[2] Detailed experimental procedures are outlined below.

Synthesis from Methyl 4-chloroacetoacetate using Sodium Methoxide

This procedure details the synthesis of **Methyl 4-methoxyacetoacetate** via the reaction of methyl 4-chloroacetoacetate with sodium methoxide in acetonitrile.

Materials:

- Sodium methoxide (113.4 g, 2.1 mol)
- Acetonitrile (150 ml)
- Methyl 4-chloroacetoacetate (150.5 g, 1 mol)
- Distilled water (350 ml)
- Acetic acid (9 g)
- 32% Hydrochloric acid
- Magnesium sulfate

Procedure:

- Suspend sodium methoxide in acetonitrile in a reaction vessel.
- Slowly add methyl 4-chloroacetoacetate to the suspension over 5 minutes. The temperature of the reaction mixture will rise; maintain it at 68-70°C by cooling.
- After the addition is complete, continue stirring the mixture at 70°C for an additional 25 minutes.^[10]

- Pour the reaction mixture into a solution of distilled water and acetic acid. Adjust the pH to 6-7 by adding 32% hydrochloric acid.[\[10\]](#)
- Separate the organic layer using a separatory funnel.
- Extract the aqueous layer three times with 200 ml of acetonitrile each time.
- Combine all organic phases and dry over magnesium sulfate.
- Concentrate the solution on a rotary evaporator to remove the solvent.
- Purify the crude product by distillation at 55°-57° C under a pressure of 0.6 mbar to yield pure **Methyl 4-methoxyacetoacetate**.[\[10\]](#) The expected yield is approximately 90.6%.[\[10\]](#)

Synthesis using Sodium Hydride and Sodium Methoxide

This alternative method utilizes sodium hydride to generate the methoxide in situ.

Materials:

- Anhydrous toluene
- Industrial sodium hydride
- Methyl 4-chloroacetoacetate
- Methanol solution of sodium methoxide
- Acid for pH adjustment

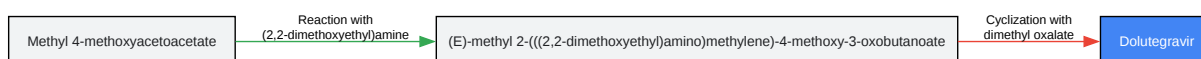
Procedure:

- In a nitrogen atmosphere, rinse industrial sodium hydride with anhydrous toluene in the reactor.
- Add methyl 4-chloroacetoacetate to the reactor.
- At a temperature of 10-15°C, slowly add a methanol solution of sodium methoxide.

- After the addition, stir the reaction mixture for 3-5 hours at 20-25°C.[11]
- Adjust the pH with acid and allow the layers to separate.
- Perform reduced pressure distillation on the toluene layer to remove the solvent.
- Further purify the crude product by reduced pressure distillation to obtain the final product.
[11]

Role in Pharmaceutical Synthesis

Methyl 4-methoxyacetoacetate is a pivotal intermediate in the synthesis of several HIV integrase inhibitors, such as dolutegravir, bictegravir, and cabotegravir.[2] The following diagram illustrates the logical workflow of its application in the synthesis of a key intermediate for these antiviral drugs.



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Caption: Synthetic pathway from **Methyl 4-methoxyacetoacetate** to a key intermediate for Dolutegravir.

Safety and Handling

Methyl 4-methoxyacetoacetate is classified as a combustible liquid and requires careful handling in a well-ventilated area.[6][12] It can cause skin and serious eye irritation, and may cause respiratory irritation.[3][6][13]

Precautionary Measures:

- Wear appropriate personal protective equipment (PPE), including safety goggles and gloves.
[6][12]
- Avoid breathing vapors or mist.[13]

- Handle in a well-ventilated area or use a local exhaust ventilation system.[7][12]
- Keep away from heat, sparks, and open flames.[1][7]
- Store in a tightly closed container in a cool, dry place.[7]

First Aid:

- In case of eye contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. If irritation persists, seek medical attention.[7][13]
- In case of skin contact: Remove contaminated clothing and rinse skin with plenty of water.[7][12]
- If inhaled: Move the person to fresh air and keep them comfortable for breathing.[7][12]
- If swallowed: Rinse mouth with water.[12]

This technical guide provides essential information for the safe and effective use of **Methyl 4-methoxyacetoacetate** in a research and development setting. Always refer to the specific Safety Data Sheet (SDS) for the most detailed and up-to-date safety information.

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References

- 1. Methyl 4-methoxyacetoacetate BP EP USP CAS 41051-15-4 Manufacturers and Suppliers - Price - Fengchen [fengchengroup.com]
- 2. Methyl 4-methoxyacetoacetate | 41051-15-4 | Benchchem [benchchem.com]
- 3. Methyl 4-methoxyacetoacetate | C6H10O4 | CID 123500 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. Methyl 4-methoxyacetoacetate | 41051-15-4 [chemicalbook.com]

- 5. scbt.com [scbt.com]
- 6. 4-メトキシアセト酢酸メチル 97% | Sigma-Aldrich [sigmaaldrich.com]
- 7. tcichemicals.com [tcichemicals.com]
- 8. Methyl 4-methoxyacetoacetate(41051-15-4) 1H NMR spectrum [chemicalbook.com]
- 9. Methyl 4-methoxyacetoacetate [webbook.nist.gov]
- 10. prepchem.com [prepchem.com]
- 11. Preparation method of methyl 4-methoxyacetoacetate - Eureka | Patsnap [eureka.patsnap.com]
- 12. echemi.com [echemi.com]
- 13. capot.cn [capot.cn]
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